

Trifluoromethyl 4-methylbenzenesulfonate synonyms and alternative names

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Compound of Interest

Compound Name:	Trifluoromethyl 4-methylbenzenesulfonate
Cat. No.:	B3040229

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An In-depth Technical Guide to **Trifluoromethyl 4-methylbenzenesulfonate**: A Key Reagent in Modern Drug Discovery

This guide provides a comprehensive overview of **trifluoromethyl 4-methylbenzenesulfonate**, a pivotal reagent in contemporary organic synthesis, with a particular focus on its application in pharmaceutical and drug development research. We will delve into its nomenclature, physicochemical properties, synthesis, and mechanistic role as a trifluoromethylating agent, offering field-proven insights for researchers and scientists.

Nomenclature and Identification

Trifluoromethyl 4-methylbenzenesulfonate is known by several alternative names in scientific literature and chemical catalogs. Understanding these synonyms is crucial for exhaustive literature searches and procurement.

The most common synonym is Trifluoromethyl tosylate. The term "tosylate" is a widely recognized abbreviation for the 4-methylbenzenesulfonate group, a common leaving group in nucleophilic substitution reactions.[\[1\]](#)[\[2\]](#)

Other systematic and semi-systematic names include:

- Methanol, 1,1,1-trifluoro-, 1-(4-methylbenzenesulfonate)[\[1\]](#)[\[2\]](#)

- Methanol, trifluoro-, 4-methylbenzenesulfonate[1][2]

Key Identifiers:

- CAS Number: 175676-42-3[1][2][3]
- Molecular Formula: C₈H₇F₃O₃S[1][2][3]

Physicochemical Properties

A summary of the key physicochemical properties of **trifluoromethyl 4-methylbenzenesulfonate** is presented in the table below. These properties are essential for designing reaction conditions and ensuring safe handling.

Property	Value	Source
Molecular Weight	240.20 g/mol	[1][2]
Appearance	Typically a liquid	[4]
Storage Temperature	2-8°C, sealed in a dry environment	[3][4]
Solubility	Soluble in many organic solvents	
SMILES	CC1=CC=C(C=C1)S(=O)(=O)OC(F)(F)F	[1]
InChI Key	NHBKFPDJMAEDOS-UHFFFAOYSA-N	[1]

Synthesis of Trifluoromethyl 4-methylbenzenesulfonate

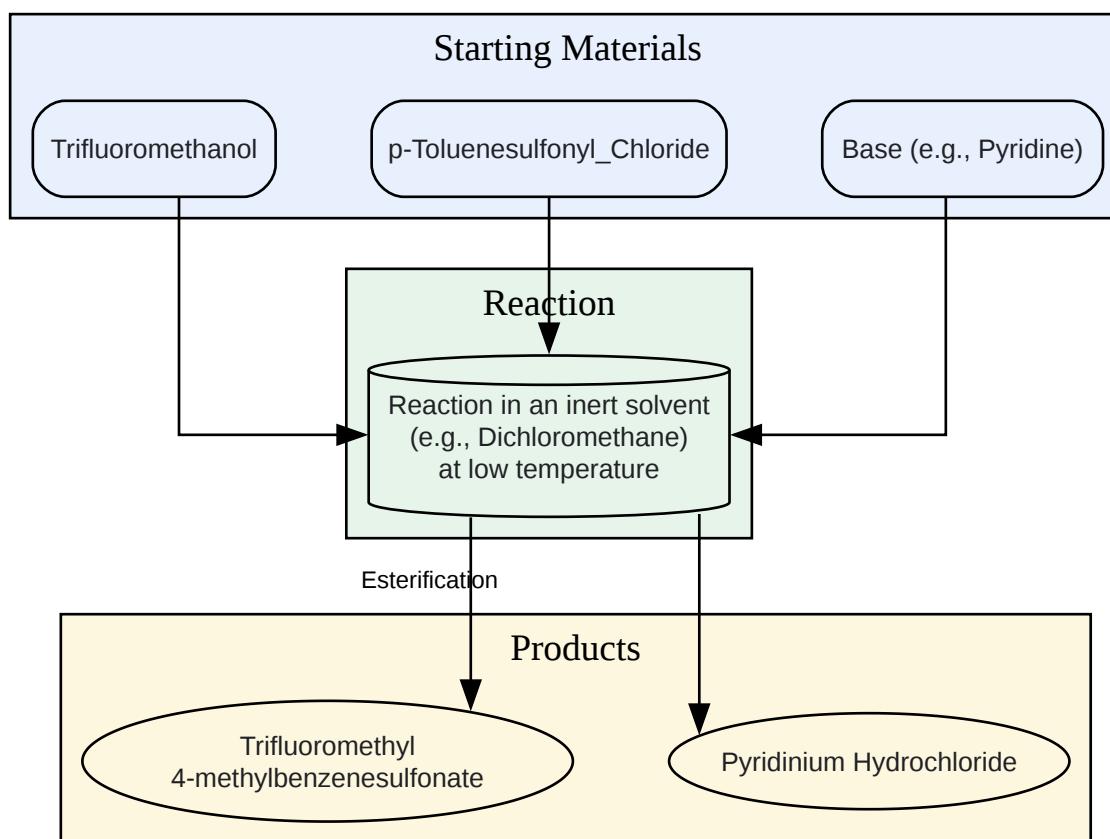
While a specific, detailed synthesis protocol for **trifluoromethyl 4-methylbenzenesulfonate** is not readily available in the provided search results, a highly probable synthetic route can be extrapolated from the synthesis of analogous sulfonate esters, such as 2,2,2-trifluoroethyl p-

toluenesulfonate.^[5] The fundamental reaction involves the esterification of trifluoromethanol with p-toluenesulfonyl chloride.

The core principle of this synthesis is the reaction between an alcohol (in this case, the highly reactive and unstable trifluoromethanol) and a sulfonyl chloride to form a sulfonate ester. The reaction is typically carried out in the presence of a base to neutralize the hydrochloric acid byproduct.

Proposed Synthetic Workflow

The following diagram illustrates the likely synthetic pathway for **trifluoromethyl 4-methylbenzenesulfonate**.



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Caption: Proposed synthesis workflow for **trifluoromethyl 4-methylbenzenesulfonate**.

Step-by-Step Experimental Protocol (Proposed)

- Preparation: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve trifluoromethanol (1.0 eq) in anhydrous dichloromethane.
- Addition of Base: Add pyridine (1.2 eq) to the solution and cool the mixture to 0°C in an ice bath.
- Addition of Sulfonyl Chloride: Dissolve p-toluenesulfonyl chloride (1.1 eq) in anhydrous dichloromethane and add it dropwise to the cooled reaction mixture via the dropping funnel over 30 minutes.
- Reaction: Allow the reaction to stir at 0°C for 1 hour and then warm to room temperature, stirring for an additional 12-16 hours.
- Work-up: Quench the reaction with the addition of cold water. Separate the organic layer and wash it successively with 1M HCl, saturated sodium bicarbonate solution, and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

Mechanism of Action and Applications in Drug Discovery

The primary utility of **trifluoromethyl 4-methylbenzenesulfonate** lies in its ability to act as a trifluoromethylating agent. The trifluoromethyl (CF_3) group is of immense importance in medicinal chemistry due to its unique electronic and steric properties.[6][7]

The Impact of the Trifluoromethyl Group in Drug Design:

- Increased Lipophilicity: The CF_3 group enhances the lipophilicity of a molecule, which can improve its ability to cross biological membranes, a critical factor for drug absorption and distribution.[7][8]
- Metabolic Stability: The carbon-fluorine bond is exceptionally strong, making the CF_3 group resistant to metabolic degradation. This can increase the half-life of a drug in the body.[7][9]

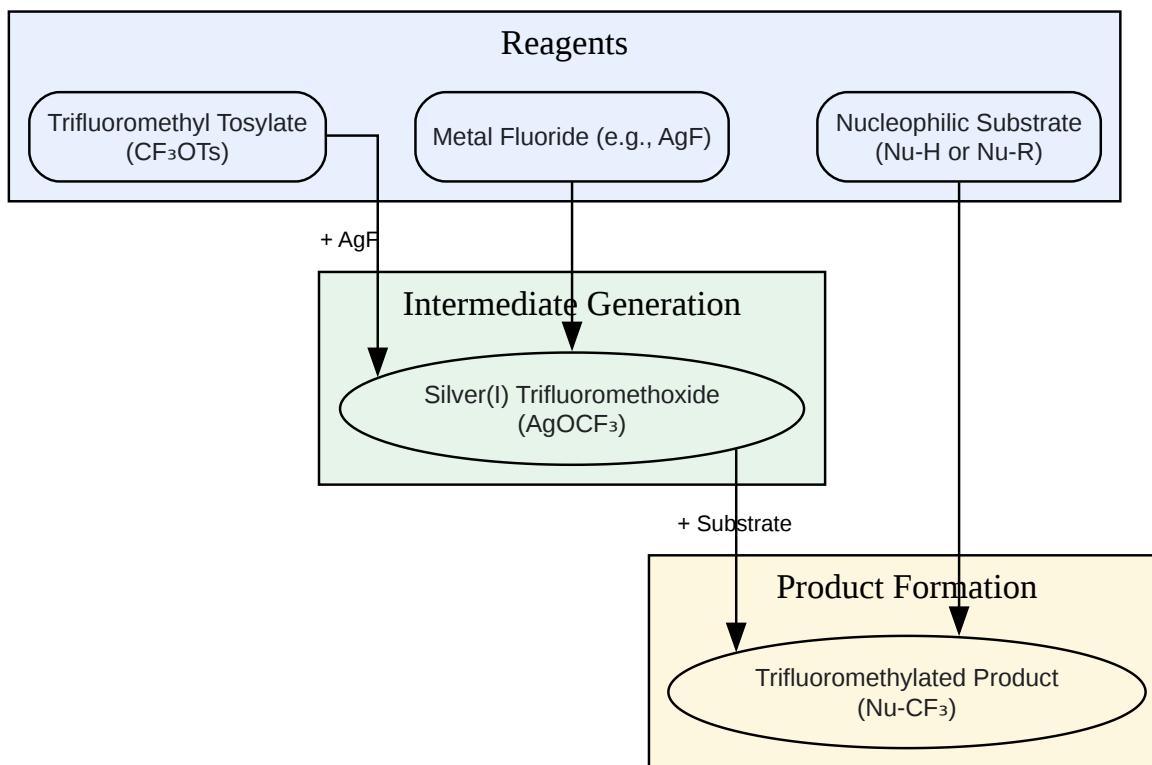
- Enhanced Binding Affinity: The strong electron-withdrawing nature of the CF_3 group can alter the electronic properties of a molecule, potentially leading to stronger interactions with biological targets.[6][7]
- Modulation of pK_a : The presence of a CF_3 group can significantly influence the acidity or basicity of nearby functional groups, allowing for the fine-tuning of a drug's pharmacokinetic and pharmacodynamic properties.[7][10]

A vast number of FDA-approved drugs contain a trifluoromethyl group, highlighting its significance in modern pharmaceuticals.[1][11]

Reaction Mechanism: Nucleophilic Trifluoromethylation

Trifluoromethyl 4-methylbenzenesulfonate is an electrophilic source of the trifluoromethyl group. However, its direct reaction with nucleophiles to transfer a " CF_3^+ " cation is challenging. A more plausible application involves its use in generating other trifluoromethylating reagents. For instance, it can react with a fluoride source to generate silver(I) trifluoromethoxide in situ, which can then participate in trifluoromethylation reactions.[12]

The following diagram illustrates a generalized concept of how a tosylate can be a precursor in reactions involving the trifluoromethyl moiety.



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Caption: Generalized reaction pathway involving a trifluoromethyl tosylate.

Safety and Handling

While a specific, comprehensive Material Safety Data Sheet (MSDS) for **trifluoromethyl 4-methylbenzenesulfonate** (CAS 175676-42-3) was not found in the search results, general safety precautions for sulfonate esters and organofluorine compounds should be strictly followed.

General Safety Precautions:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[13][14]
- Ventilation: Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any vapors.[13][14]

- Handling: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. [\[13\]](#)[\[14\]](#)
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[13\]](#)
- In case of exposure:
 - Eyes: Rinse immediately with plenty of water for at least 15 minutes and seek medical attention.[\[13\]](#)
 - Skin: Wash off immediately with plenty of soap and water.[\[13\]](#)[\[14\]](#)
 - Inhalation: Move to fresh air. If not breathing, give artificial respiration. Seek medical attention.[\[13\]](#)
 - Ingestion: Do NOT induce vomiting. Seek immediate medical attention.[\[13\]](#)

Conclusion

Trifluoromethyl 4-methylbenzenesulfonate, or trifluoromethyl tosylate, is a valuable reagent in organic synthesis, primarily for the introduction of the trifluoromethyl group into organic molecules. Its application is particularly significant in the field of drug discovery, where the unique properties of the CF_3 group are leveraged to enhance the pharmacological profiles of new chemical entities. A thorough understanding of its nomenclature, properties, synthesis, and safe handling is essential for its effective and responsible use in research and development.

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